

C.I. Basic Red 24: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *C.I. Basic red 24*

Cat. No.: *B1629531*

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CAS Number: 37216-10-7 Molecular Formula: $C_{21}H_{28}N_6O_6S$

This technical guide provides an in-depth overview of **C.I. Basic Red 24**, a synthetic dye with applications in various industrial and research settings. The information is tailored for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and visualizations of relevant processes.

Physicochemical Properties and Specifications

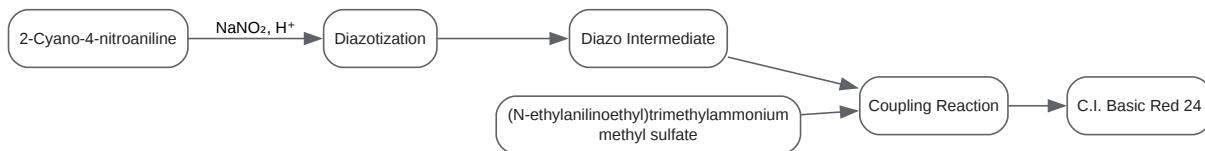
C.I. Basic Red 24, also known as C.I. 11088, is a single azo class dye. It presents as a dark blue-light red powder and is soluble in water, forming a blue-red solution.[\[1\]](#) When introduced to strong sulfuric acid, the dye appears scarlet and turns to a peach color upon dilution.

Property	Value	Reference
CAS Number	37216-10-7	[1] [2]
Molecular Formula	$C_{21}H_{28}N_6O_6S$	[1] [2]
Molecular Weight	492.55 g/mol	[1] [2]
Colour Index	11088	[1]
Physical Appearance	Dark Blue Light Red Powder	[1]

Synthesis and Manufacturing

The synthesis of **C.I. Basic Red 24** involves a diazotization and coupling reaction. The manufacturing process begins with the diazotization of 2-Cyano-4-nitroaniline. This is followed by a coupling reaction with (N-ethylanilinoethyl)trimethylammonium methyl sulfate.

Below is a simplified workflow of the synthesis process:



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Caption: Synthesis workflow for **C.I. Basic Red 24**.

Experimental Protocols

Dyeing of Acrylic Fibers

C.I. Basic Red 24 is primarily used for dyeing acrylic and diacetate fibers. The following is a general protocol for dyeing acrylic fibers:

Materials:

- **C.I. Basic Red 24**
- Acrylic fiber
- Acetic acid
- Sodium acetate
- Water

Procedure:

- Prepare a dyebath containing water, acetic acid, and sodium acetate.
- Dissolve the required amount of **C.I. Basic Red 24** in the dyebath.
- Immerse the acrylic fiber in the dyebath.
- Raise the temperature of the dyebath to 120°C. The color of the dye remains stable at this high temperature.
- Maintain the temperature for a specified duration to allow for dye uptake and fixation.
- Cool the dyebath and remove the dyed fiber.
- Rinse the fiber thoroughly with water to remove any unfixed dye.
- Dry the dyed acrylic fiber.

The resulting color on the acrylic fiber is a dark blue-light red, which appears yellowish under tungsten light.

Adsorption Studies for Water Treatment

C.I. Basic Red 24 can be removed from aqueous solutions through adsorption processes. The following protocol outlines a general procedure for studying the adsorption of this dye onto a biosorbent.

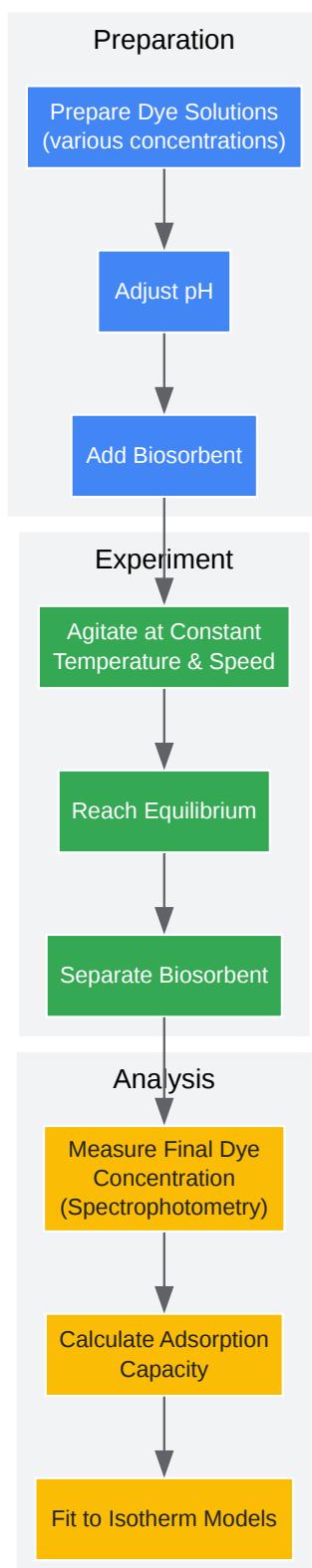
Materials:

- **C.I. Basic Red 24** solution of known concentration
- Biosorbent material (e.g., tree fern)[[2](#)]
- pH meter
- Shaker
- Spectrophotometer

Procedure:

- Prepare a stock solution of **C.I. Basic Red 24**.
- Prepare a series of dye solutions with different initial concentrations by diluting the stock solution.
- Adjust the pH of each dye solution to the desired value.
- Add a known mass of the biosorbent to each dye solution.
- Place the solutions in a shaker and agitate at a constant speed and temperature for a specific contact time to reach equilibrium.
- After equilibrium, separate the biosorbent from the solution by filtration or centrifugation.
- Measure the final concentration of **C.I. Basic Red 24** in the supernatant using a spectrophotometer at its maximum absorbance wavelength.
- Calculate the amount of dye adsorbed per unit mass of the adsorbent.

The experimental data can be fitted to various adsorption isotherm models (e.g., Langmuir, Freundlich) to determine the adsorption capacity and mechanism.[3]



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Caption: Adsorption study workflow for **C.I. Basic Red 24**.

Toxicity and Safety

While specific toxicity data for **C.I. Basic Red 24** is limited in the provided search results, general information on the toxicological testing of colorants is available. In vitro and in vivo studies are conducted to assess the carcinogenic and toxic potential of dyes.^[4] For instance, some food dyes have been shown to induce malignant cell transformation in vitro and increase tumor incidence in animal models.^[4] It is important to handle all dyes, including **C.I. Basic Red 24**, with appropriate safety precautions, including the use of personal protective equipment, to minimize exposure.

Analytical Methods

The quantification of dyes like **C.I. Basic Red 24** in various matrices, including biological samples, is crucial for research and safety assessments. Analytical methods such as liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) are commonly employed for the detection and quantification of synthetic dyes.^[5] These methods offer high sensitivity and selectivity, allowing for the analysis of complex mixtures.

Applications

The primary application of **C.I. Basic Red 24** is in the dyeing of acrylic and diacetate fibers for the textile industry. Its properties also make it suitable for use in printing inks and for coloring paper.^[1] Additionally, its characteristics as a basic dye suggest potential applications in biological staining and as a component in the formulation of pigments.^[1] The ability of this dye to be removed from water by adsorption also indicates its relevance in environmental science and water treatment research.^[2]

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